

N-(2-methylpropyl)quinolin-8-amine CAS 343953-26-4 properties

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Compound of Interest

Compound Name: *N*-(2-methylpropyl)quinolin-8-amine

Cat. No.: B13019900

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An In-Depth Technical Guide to **N-(2-methylpropyl)quinolin-8-amine** (CAS 343953-26-4)

Executive Summary & Chemical Identity

N-(2-methylpropyl)quinolin-8-amine, commonly referred to as N-isobutylquinolin-8-amine, is a highly specialized secondary amine derivative of the 8-aminoquinoline scaffold. In contemporary chemical research, this compound serves a dual mandate: it is a privileged pharmacophore in the development of next-generation antiparasitic agents[1], and a sterically tunable, bidentate N,N-ligand critical for stabilizing high-valent transition metal intermediates in C-H activation methodologies[2].

Unlike primary 8-aminoquinolines, the installation of the isobutyl (2-methylpropyl) group fundamentally alters the molecule's steric bulk, lipophilicity, and electronic profile. This guide delineates the physicochemical properties, mechanistic utility, and validated experimental protocols for deploying CAS 343953-26-4 in advanced research settings.

Table 1: Core Physicochemical and Structural Properties

Property	Value / Description
Chemical Name	N-(2-methylpropyl)quinolin-8-amine
CAS Registry Number	343953-26-4
Molecular Formula	C ₁₃ H ₁₆ N ₂
Molecular Weight	200.28 g/mol
SMILES String	<chem>CC(C)CNc1cccc2ncccc12</chem>
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	2
Coordination Mode	Bidentate (N,N-chelation)

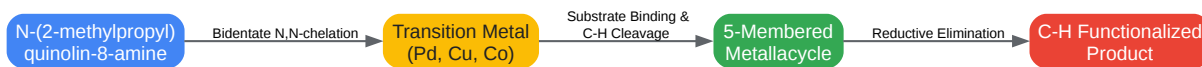
Mechanistic Role in Organometallic Catalysis

The 8-aminoquinoline moiety is a cornerstone of directed C-H functionalization, originally popularized by Daugulis as a directing group. However, N-alkylated variants like **N-(2-methylpropyl)quinolin-8-amine** function exceptionally well as exogenous bidentate ligands or as substrates for highly regioselective C5-functionalization[3].

Steric Shielding and Metal Coordination

When coordinating to transition metals such as Palladium (Pd), Copper (Cu), or Cobalt (Co), the quinoline nitrogen and the secondary amine nitrogen form a thermodynamically stable five-membered metallacycle[2]. The critical advantage of the isobutyl substitution lies in its steric profile.

In catalytic cycles, the branched nature of the 2-methylpropyl group projects steric bulk over the axial coordination sites of the metal center. This steric shielding prevents the formation of catalytically dead, coordinatively saturated bis-ligated complexes (ML₂), thereby enforcing a mono-ligated (ML) active species. This leaves coordination sites open for substrate binding and subsequent oxidative addition or C-H cleavage.



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Caption: Bidentate N,N-coordination driving transition-metal C-H activation.

Table 2: Comparative Ligand Steric Profiles in Catalysis

Ligand Type	Steric Bulk (N-Substituent)	Coordination Preference	Catalytic Effect
8-Aminoquinoline	Minimal (Primary Amine)	Prone to ML2 formation	Can lead to catalyst deactivation
N-Methylquinolin-8-amine	Low (Linear Alkyl)	Mixed ML / ML2	Moderate turnover numbers (TON)
N-(2-methylpropyl)quinolin-8-amine	High (Branched Alkyl)	Strictly ML (Mono-ligated)	High TON, stabilizes high-valent metals

Biological & Medicinal Chemistry Relevance

Beyond catalysis, the 8-aminoquinoline class is historically significant for its radical curative activity against *Plasmodium vivax* and *Plasmodium ovale* (e.g., Primaquine, Tafenoquine)[1][4].

Mitigating Hemotoxicity via N-Alkylation

The primary limiting factor of traditional 8-aminoquinolines is severe hemotoxicity (methemoglobinemia) in patients with Glucose-6-Phosphate Dehydrogenase (G6PD) deficiency[4]. This toxicity is driven by the CYP450-mediated oxidative metabolism of the primary amine into reactive quinone-imine species.

By utilizing a secondary amine scaffold like **N-(2-methylpropyl)quinolin-8-amine**, medicinal chemists can block the primary oxidative deamination pathway. The isobutyl group increases the lipophilicity (LogP) of the molecule, enhancing blood-brain barrier (BBB) penetration and

cellular uptake, while the steric hindrance around the nitrogen atom reduces the rate of toxic metabolite formation, offering a wider therapeutic index for antiparasitic drug development[1].

Validated Experimental Protocols

Protocol 1: Synthesis of N-(2-methylpropyl)quinolin-8-amine via Reductive Amination

Causality & Rationale: 8-Aminoquinoline is a notoriously poor nucleophile due to the electron-withdrawing nature of the fused aromatic system and intramolecular hydrogen bonding. Therefore, standard condensation requires mild acid catalysis. Sodium triacetoxyborohydride (STAB) is selected as the reducing agent because it selectively reduces the protonated iminium ion intermediate without reducing the aliphatic aldehyde, preventing the formation of corresponding alcohols.

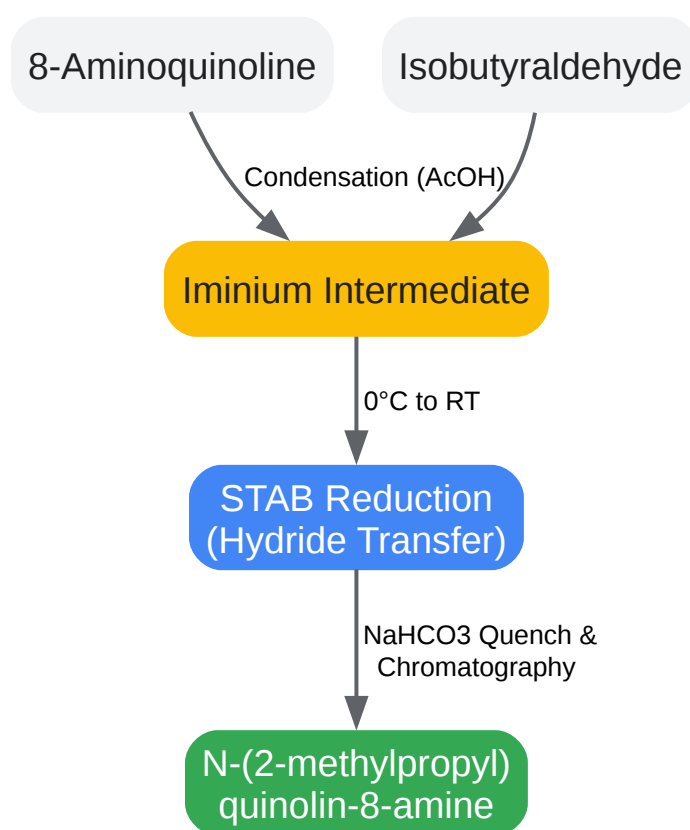
Reagents:

- 8-Aminoquinoline (1.0 equiv, 10 mmol)
- Isobutyraldehyde (1.2 equiv, 12 mmol)
- Sodium triacetoxyborohydride (STAB) (1.5 equiv, 15 mmol)
- Glacial Acetic Acid (1.0 equiv, 10 mmol)
- 1,2-Dichloroethane (DCE) (0.2 M)

Step-by-Step Methodology:

- **Imine Formation:** Dissolve 8-aminoquinoline in anhydrous DCE under an inert argon atmosphere. Add glacial acetic acid to protonate the amine, enhancing its nucleophilicity toward the aldehyde.
- **Aldehyde Addition:** Dropwise add isobutyraldehyde at 0 °C. Stir the mixture at room temperature for 2 hours to allow for complete iminium ion formation.
- **Selective Reduction:** Cool the reaction back to 0 °C and add STAB in small portions to control the exothermic hydride transfer.

- **Reaction Maturation:** Stir the reaction at room temperature for 12 hours. Monitor via TLC (Hexanes/EtOAc 4:1) until the starting material is consumed.
- **Quenching & Workup:** Quench the reaction with saturated aqueous NaHCO₃ to neutralize the acetic acid and destroy excess STAB. Extract the aqueous layer with Dichloromethane (3 x 20 mL).
- **Purification:** Dry the combined organic layers over anhydrous Na₂SO₄, concentrate under reduced pressure, and purify via flash column chromatography to yield the pure secondary amine.



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Caption: Reductive amination workflow for synthesizing CAS 343953-26-4.

Protocol 2: Application as a Ligand in Copper-Catalyzed C-H Functionalization

Causality & Rationale: In copper-catalyzed C-H activations, the Cu(I)/Cu(III) catalytic cycle is highly sensitive to ligand environment. **N-(2-methylpropyl)quinolin-8-amine** acts as an L,X-type ligand that stabilizes the highly electrophilic Cu(III) intermediate, facilitating the challenging reductive elimination step[2].

Step-by-Step Methodology:

- **Complexation:** In an oven-dried Schlenk tube, combine Cu(OAc)₂ (10 mol%) and **N-(2-methylpropyl)quinolin-8-amine** (12 mol%) in hexafluoroisopropanol (HFIP). Stir for 30 minutes at room temperature until a deep green/blue color persists, indicating the formation of the active Cu-ligand complex.
- **Substrate Addition:** Add the unactivated substrate (e.g., an aliphatic amide) (1.0 equiv) and the coupling partner (e.g., an aryl iodide) (1.5 equiv).
- **Oxidant Introduction:** Add Silver Carbonate (Ag₂CO₃) (2.0 equiv) to act as both a base to abstract the proton during C-H cleavage and a terminal oxidant to regenerate the active Cu species.
- **Thermal Activation:** Seal the tube and heat to 110 °C for 24 hours. The steric bulk of the isobutyl group prevents the ligand from undergoing self-arylation, directing the catalytic activity entirely toward the substrate.
- **Isolation:** Cool to room temperature, filter through a pad of Celite, and purify the functionalized product via chromatography.

Conclusion

N-(2-methylpropyl)quinolin-8-amine (CAS 343953-26-4) is a highly versatile chemical building block. Its unique structural topology—combining the robust coordinating ability of the 8-aminoquinoline core with the tunable steric shielding of an isobutyl chain—makes it an indispensable tool for organometallic chemists designing new C-H activation catalysts, and medicinal chemists engineering safer, more lipophilic antiparasitic therapeutics.

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